

Application Notes and Protocols: Measuring Dermal and Inhalation Exposure to Fenarimol

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Compound Focus: Fenarimol

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Introduction

Fenarimol is a systemic pyrimidine fungicide used extensively on fruit crops, vegetables, and ornamental plants to control various diseases including powdery mildew, scab, and rusts [1]. While considered to have low acute oral toxicity, concerns exist about its potential as an endocrine disruptor with possible chronic effects on reproduction and development [1] [2]. Understanding and measuring occupational exposure through dermal and inhalation routes is therefore critical for risk assessment and ensuring worker safety during agricultural handling and application.

Principles of Pesticide Exposure Assessment

Before a pesticide can cause harm, it must enter the body through one of three primary routes: **oral** (through the mouth and digestive system), **dermal** (through the skin), or **inhalation** (through the nose and respiratory system) [3]. Dermal exposure accounts for approximately **90% of all pesticide exposure** users receive from non-fumigant pesticides and often occurs undetected during mixing, application, or handling [3]. The rate of dermal absorption varies significantly across different body parts, with the genital area having an absorption rate approximately **11 times faster** than the forearm [3]. Inhalation exposure results from breathing in pesticide vapors, dust, or spray particles, which is particularly concerning for fumigant pesticides [3].

Quantitative Exposure Measurement Protocols

The following section details standardized methodologies for measuring dermal and inhalation exposure to **fenarimol** and similar fungicides in agricultural settings.

3.1. Whole Body Dosimetry (WBD) for Dermal Exposure

Purpose: To quantify the amount and distribution of **fenarimol** deposition on the body during mixing/loading and application activities.

Materials and Reagents:

- Outer and inner clothing sets (typically cotton)
- Gauze pads
- Nitrile gloves
- Glass fiber filters (for inhalation sampling)
- IOM (Institute of Occupational Medicine) sampler
- Analytical grade solvents (e.g., ethyl acetate, methanol, xylene) [1]
- High-Performance Liquid Chromatography (HPLC) system with Diode Array Detector (DAD) and Mass Selective Detector (MSD) [4]

Procedure:

- **Sample Collection:**
 - Don pre-cleaned outer and inner clothing, gloves, and place gauze pads in strategic locations.
 - Perform pesticide mixing/loading and application activities (e.g., hand-held sprayer application in vineyards).
 - Collect outer and inner clothing, gloves, and gauze pads separately by body region post-application.
 - For inhalation exposure, use an IOM sampler with a glass fiber filter during activities [5].
- **Sample Processing and Analysis:**
 - Extract samples from each matrix (clothing, gloves, gauze) using appropriate solvents.
 - Analyze **fenarimol** concentrations using validated HPLC/DAD/MSD methods.
 - The analytical method should be validated for linearity and recovery, with conditions optimized to provide short retention times and adequate peak shape [4].
- **Data Calculation:**

- Calculate dermal exposure amount (mg) for each body region.
- Express exposure as a percentage of the total applied active ingredient (a.i.) [5].

Table 1: Example Dermal Exposure Distribution During Pesticide Application

Body Region	Exposure Amount (mg)	Percentage of Total Dermal Exposure (%)
Shin	11.34	35.1
Chest & Stomach	5.04	15.6
Pelvis	4.07	12.6
Gloves (during mixing/loading)	0.154	94.5

3.2. Inhalation Exposure Measurement

Purpose: To determine the concentration of **fenarimol** in the breathing zone during agricultural activities.

Procedure:

- **Air Sampling:**
 - Attach IOM sampler containing glass fiber filter to the worker's collar in the breathing zone.
 - Conduct air sampling throughout the mixing/loading and application tasks.
 - Measure the volume of air sampled to determine concentration [5].
- **Analysis:**
 - Extract glass fiber filters using appropriate solvents.
 - Analyze using HPLC/DAD/MSD with optimized chromatographic conditions [4].

Table 2: Inhalation and Dermal Exposure During Different Tasks | **Task** | **Dermal Exposure (mg)** | **Inhalation Exposure (µg)** | **Percentage of Total Applied A.I.** |-----|-----|-----|-----|-----|

Mixing/Loading	0.163	Not Detected	0.0004% (dermal)	
Application	32.3	10.8	0.07% (dermal), 2.4×10 ⁻⁶ % (inhalation)	

Risk Assessment Protocol

Purpose: To evaluate whether **fenarimol** exposure levels pose health risks to agricultural workers.

Procedure:

- **Calculate Actual Exposure:**

- Determine Actual Dermal Exposure (ADE) and Actual Inhalation Exposure (AIE) considering personal protective equipment (PPE) effectiveness [5].
- Example calculations from vineyard studies show ADE during application at 4707.6 µg/day and AIE at 15.8 µg/day [5].

- **Determine Risk Index (RI):**

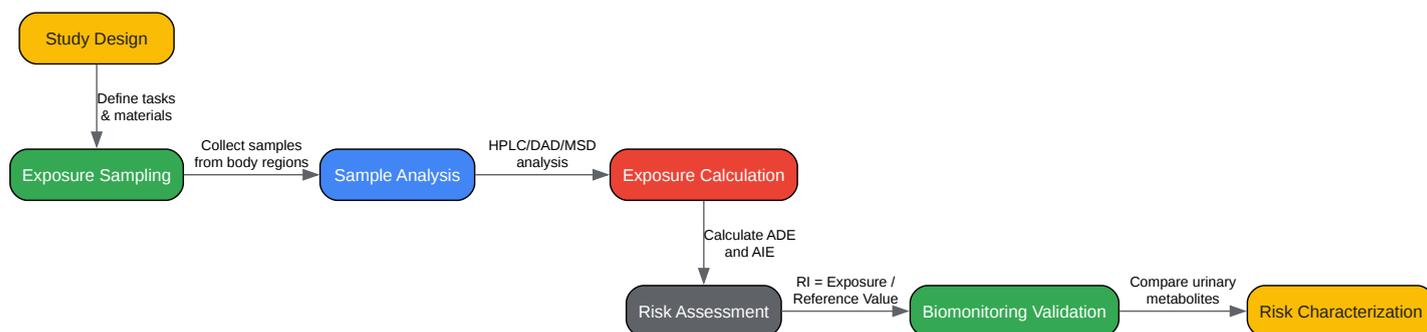
- Compare calculated exposure levels to established toxicity reference values.
- **Risk Index (RI) = Calculated Exposure / Toxicity Reference Value**
- An RI < 1 indicates acceptable risk level [5].
- Example: Vineyard workers showed RI of 0.014 during application, indicating low risk [5].

- **Biomonitoring Validation:**

- Collect urine samples from workers for analysis of **fenarimol** metabolites.
- Correlate biomonitoring data with WBD exposure data to validate assessment methods [5].
- A strong correlation (e.g., $r = 0.885$, $p = 0.0003$) confirms the validity of the exposure assessment [5].

Experimental Workflow and Risk Assessment Pathway

The following diagram illustrates the complete experimental workflow for **fenarimol** exposure assessment and risk evaluation:



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Diagram 1: Experimental Workflow for Fenarimol Exposure Assessment (Title: 65 characters)

Advanced Modeling Approaches

Physiologically Based Toxicokinetic (PBTK) Modeling:

- **Purpose:** To predict in vivo developmental toxicity of **fenarimol** from in vitro data using reverse dosimetry [6].
- **Methodology:**
 - Construct a minimal PBTK model to predict **fenarimol** kinetics in rats and humans.
 - Verify the model by comparing observed and predicted pharmacokinetics.
 - Apply reverse dosimetry to translate in vitro developmental toxicity data to in vivo dose-response data.
 - Perform Monte Carlo simulations to predict population variability [6].
- **Application:** This approach can predict assay equivalent oral doses and derive chemical-specific adjustment factors (CSAF) for interspecies and intersubject toxicokinetic variability [6].

Quality Control and Method Validation

- **Analytical Validation:** Establish linearity, recovery rates, and detection limits for **fenarimol** in all matrices [4].

- **Field Recovery Tests:** Conduct tests to validate sampling efficiency and matrix effects [5].
- **Breakthrough Tests:** Ensure sampling media capacity is not exceeded during inhalation monitoring [5].

Conclusion

These application notes provide comprehensive methodologies for measuring dermal and inhalation exposure to **fenarimol** in agricultural settings. The standardized protocols for whole body dosimetry and inhalation sampling, coupled with rigorous risk assessment procedures, enable researchers to accurately quantify occupational exposure and evaluate potential health risks. The correlation between external exposure measurements and internal biomonitoring data strengthens the validity of these methods for regulatory decision-making and protective measure implementation.

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